

# Application Note and Protocol: Preparation of Fumitremorgin C Stock Solutions

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## Compound of Interest

Compound Name: Fumitremorgin C

Cat. No.: B1674183

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Fumitremorgin C** is a potent and specific inhibitor of the breast cancer resistance protein (BCRP/ABCG2), a multidrug transporter that plays a significant role in the resistance of cancer cells to various chemotherapeutic agents.[1][2] As a tremorgenic mycotoxin isolated from *Aspergillus fumigatus*, its ability to reverse BCRP-mediated multidrug resistance makes it a valuable tool in cancer research and drug development.[1][3] Accurate and consistent preparation of **Fumitremorgin C** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Fumitremorgin C** stock solutions.

## Physicochemical Properties

A summary of the key physicochemical properties of **Fumitremorgin C** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	References
Molecular Formula	C <sub>22</sub> H <sub>25</sub> N <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	379.45 g/mol	[4]
Appearance	Tan Lyophilisate or Crystalline Solid	[1][5]
Purity	≥95% - ≥98% (by HPLC)	[1]
CAS Number	118974-02-0	[1]

## Solubility and Storage

Proper dissolution and storage are paramount to maintaining the integrity and activity of **Fumitremorgin C**. It has poor water solubility.[1]

Solvent	Solubility	References
DMSO	Soluble to 10 mM; up to 50 mg/mL (may require sonication)	[6][7]
Methanol	Soluble	[1][2][8]
Ethanol	Soluble	[1][8]
Chloroform	Soluble	[2][8]

Condition	Recommendation	References
Solid Compound Storage	Store at -20°C or 2-8°C.	[1][2]
Stock Solution Storage	Aliquot and store at -20°C for up to 3 months or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.	[9][10]
Stability	The solid compound is stable for at least 4 years when stored correctly.	[2]

## Experimental Protocol: Preparation of a 10 mM Fumitremorgin C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fumitremorgin C** in dimethyl sulfoxide (DMSO), a commonly used solvent for this compound.

Materials:

- **Fumitremorgin C** (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Safety Precautions:

- **Fumitremorgin C** is a mycotoxin and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[5]
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for complete safety information.[5]

#### Procedure:

- Pre-weighing Preparation:
  - Allow the vial of **Fumitremorgin C** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculating the Required Mass:
  - To prepare a 10 mM stock solution, the required mass of **Fumitremorgin C** can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 379.45 \text{ g/mol} = 3.7945 \text{ mg}$
- Weighing **Fumitremorgin C**:
  - Carefully weigh out the calculated amount of **Fumitremorgin C** using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the tube containing the **Fumitremorgin C**. For the example above, add 1 mL of DMSO.
  - Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use a sonicator to aid dissolution.[6][7] Visually inspect the solution to ensure there are no visible particles.

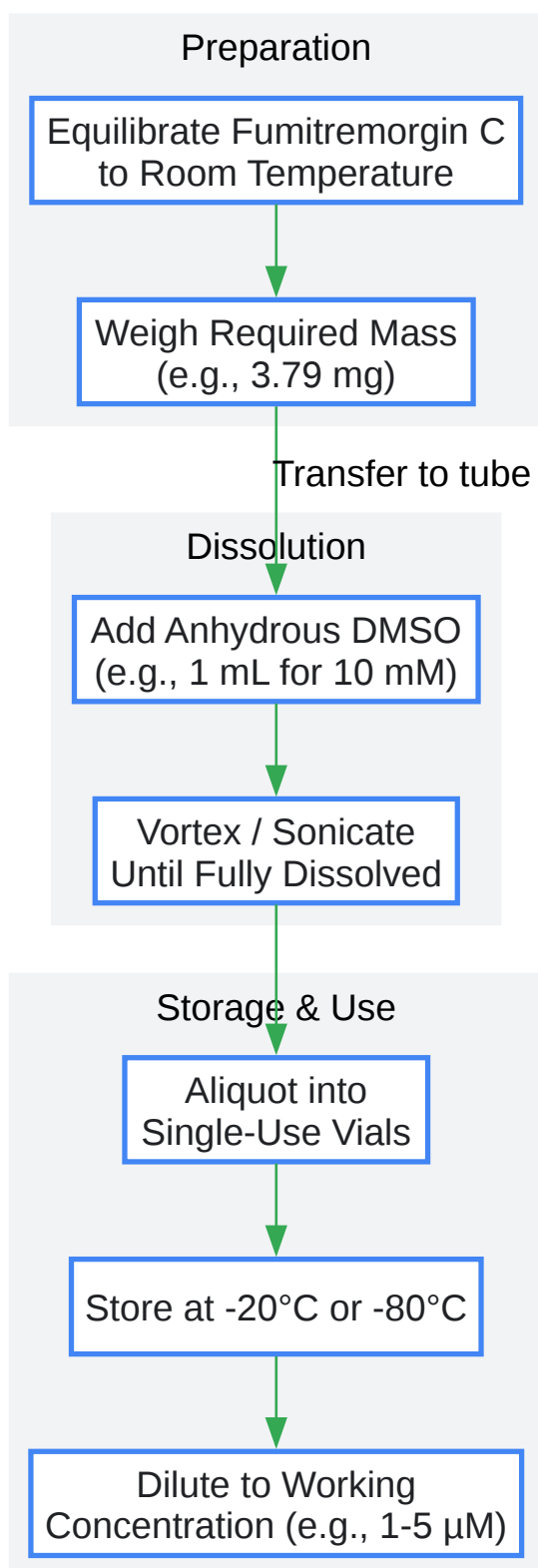
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.[\[10\]](#)
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C or -80°C.[\[9\]](#) Stock solutions in DMSO are reported to be stable for up to 3 months at -20°C.[\[10\]](#)

#### Preparation of Working Solutions:

- For cell-based assays, a suggested starting concentration is between 1-5  $\mu\text{M}$ .[\[10\]](#)
- To prepare a working solution, thaw an aliquot of the stock solution and dilute it to the desired final concentration in the appropriate cell culture medium or buffer.
- It is recommended to prepare working solutions fresh for each experiment.[\[3\]](#)

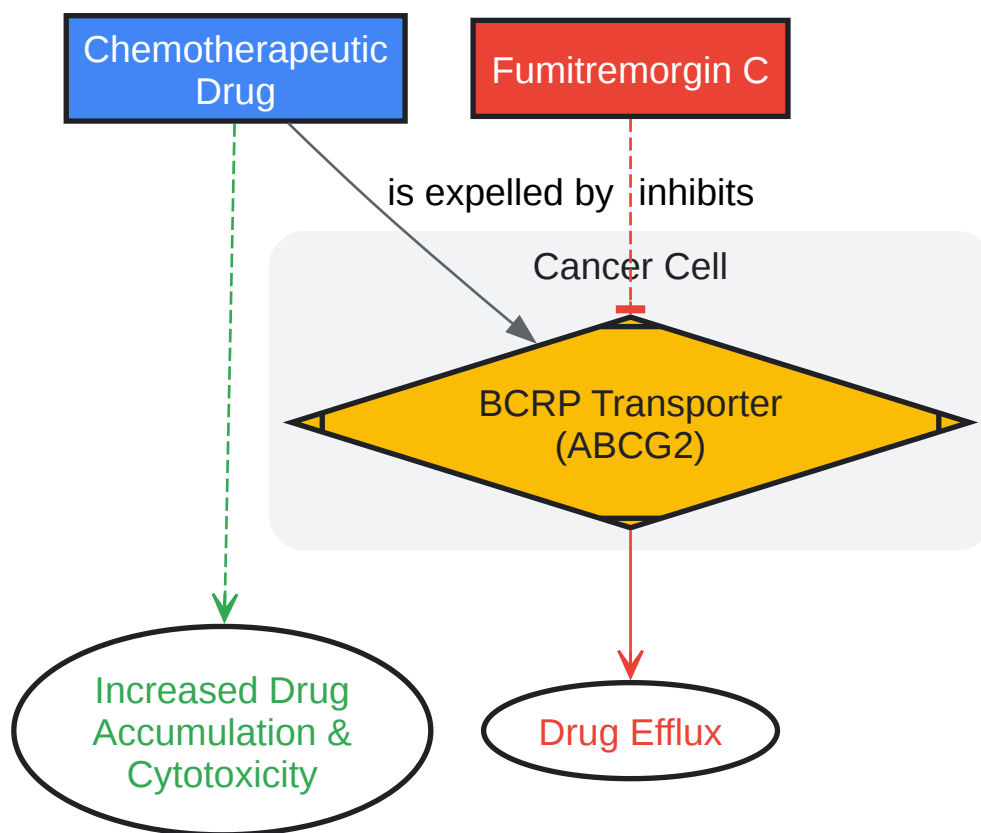
## Visualizations

Below are diagrams illustrating the experimental workflow and the inhibitory pathway of **Fumitremorgin C**.



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Caption: Workflow for preparing **Fumitremorgin C** stock solution.



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